

Morpholine-4-sulfonyl chloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Morpholine-4-sulfonyl chloride*

Cat. No.: *B158431*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and handling precautions for **Morpholine-4-sulfonyl chloride**. The information is intended for researchers, scientists, and professionals in the field of drug development who may handle this compound. This document summarizes the known hazards, outlines procedures for safe handling and storage, and provides guidance on emergency response. All quantitative data is presented in tabular format for clarity, and key procedural workflows are illustrated with diagrams.




Chemical and Physical Properties

Morpholine-4-sulfonyl chloride is a chemical compound with the molecular formula $C_4H_8ClNO_3S$. The following table summarizes its key physical and chemical properties.

Property	Value	Reference
Molecular Weight	185.63 g/mol	[1]
CAS Number	1828-66-6	[1]
Flash Point	135.1°C	[1]
Auto-ignition Temperature	No data available	[1]
Decomposition Temperature	No data available	[1]
pH	No data available	[1]
Kinematic Viscosity	No data available	[1]

Hazard Identification and Classification

Morpholine-4-sulfonyl chloride is classified as a hazardous substance. The following table outlines its GHS hazard classification.

Hazard Class	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	H315: Causes skin irritation	 alt text	Warning
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	 alt text	Warning
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	 alt text	Warning

Toxicological Information

It is critical to note that there is a lack of comprehensive toxicological data for **Morpholine-4-sulfonyl chloride**. The available safety data sheets explicitly state that there is no data available for several key toxicological endpoints.

Toxicological Endpoint	Data	Reference
Acute Toxicity (Oral)	No data available	[1]
Acute Toxicity (Inhalation)	No data available	[1]
Acute Toxicity (Dermal)	No data available	[1]
Skin Corrosion/Irritation	No data available	[1]
Serious Eye Damage/Irritation	No data available	[1]
Respiratory or Skin Sensitization	No data available	[1]
Germ Cell Mutagenicity	No data available	[1]

Safe Handling and Storage

Handling Precautions

Given the hazardous nature of **Morpholine-4-sulfonyl chloride**, strict adherence to safety protocols is mandatory.

- Ventilation: Handle in a well-ventilated area. Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[\[1\]](#)
- Avoid Contact: Avoid contact with skin and eyes.[\[1\]](#)
- Avoid Inhalation: Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Dust and Aerosol Formation: Avoid the formation of dust and aerosols.[\[1\]](#)
- Fire Prevention: Use non-sparking tools and prevent fire caused by electrostatic discharge steam.[\[1\]](#)

Storage Conditions

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Container: Keep the container tightly closed.[\[1\]](#)
- Location: Store in a dry, cool, and well-ventilated place.[\[1\]](#) Store locked up.[\[1\]](#)
- Incompatibilities: Store apart from foodstuff containers or incompatible materials.[\[1\]](#)

Personal Protective Equipment (PPE)

The following table details the recommended personal protective equipment when handling **Morpholine-4-sulfonyl chloride**.

PPE Type	Specification	Reference
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166(EU) or NIOSH (US).	[1]
Skin Protection	Wear fire/flare resistant and impervious clothing. Handle with chemical-impermeable gloves that have been inspected prior to use. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.	[1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA approved respiratory protection should be worn.	[1]

First Aid Measures

In case of exposure, immediate first aid is essential.

Exposure Route	First Aid Measures	Reference
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[1]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. Rinse mouth with water.	[1]

Spill and Disposal Procedures

Spill Response

In the event of a spill, the following steps should be taken:

- Ensure adequate ventilation and remove all sources of ignition.[1]
- Evacuate personnel to safe areas.[1]
- Wear appropriate personal protective equipment, including chemical-impermeable gloves.[1]

- Prevent further spillage or leakage if it is safe to do so.[\[1\]](#)
- Collect the spilled material using spark-proof tools and explosion-proof equipment.[\[1\]](#)
- Place the collected material in suitable and closed containers for disposal.[\[1\]](#)

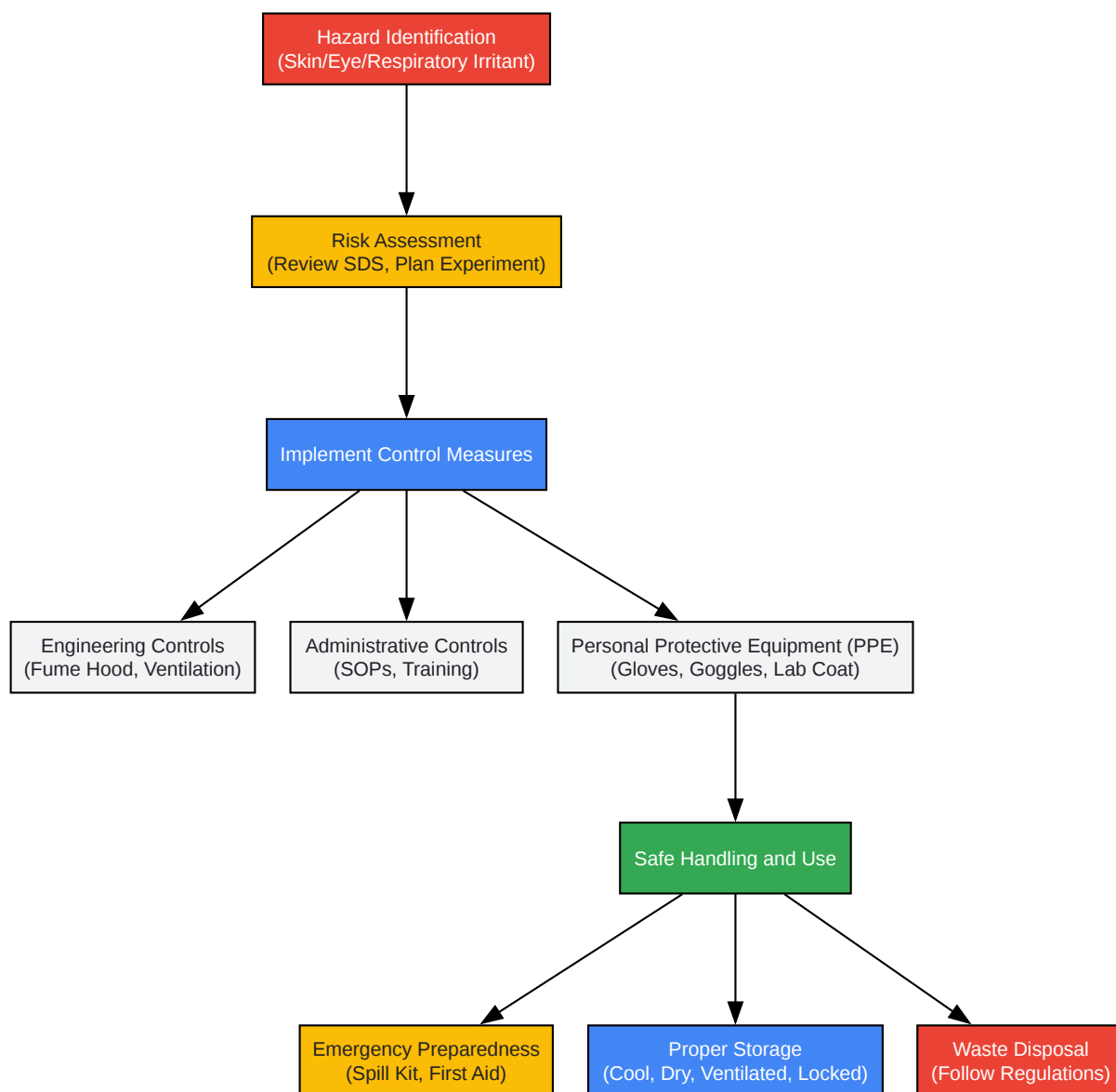
Disposal

Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#) Discharge into the environment must be avoided.[\[1\]](#)

Visualized Workflows

Safety and Handling Logical Flow

The following diagram illustrates the logical workflow for ensuring safety when working with **Morpholine-4-sulfonyl chloride**.

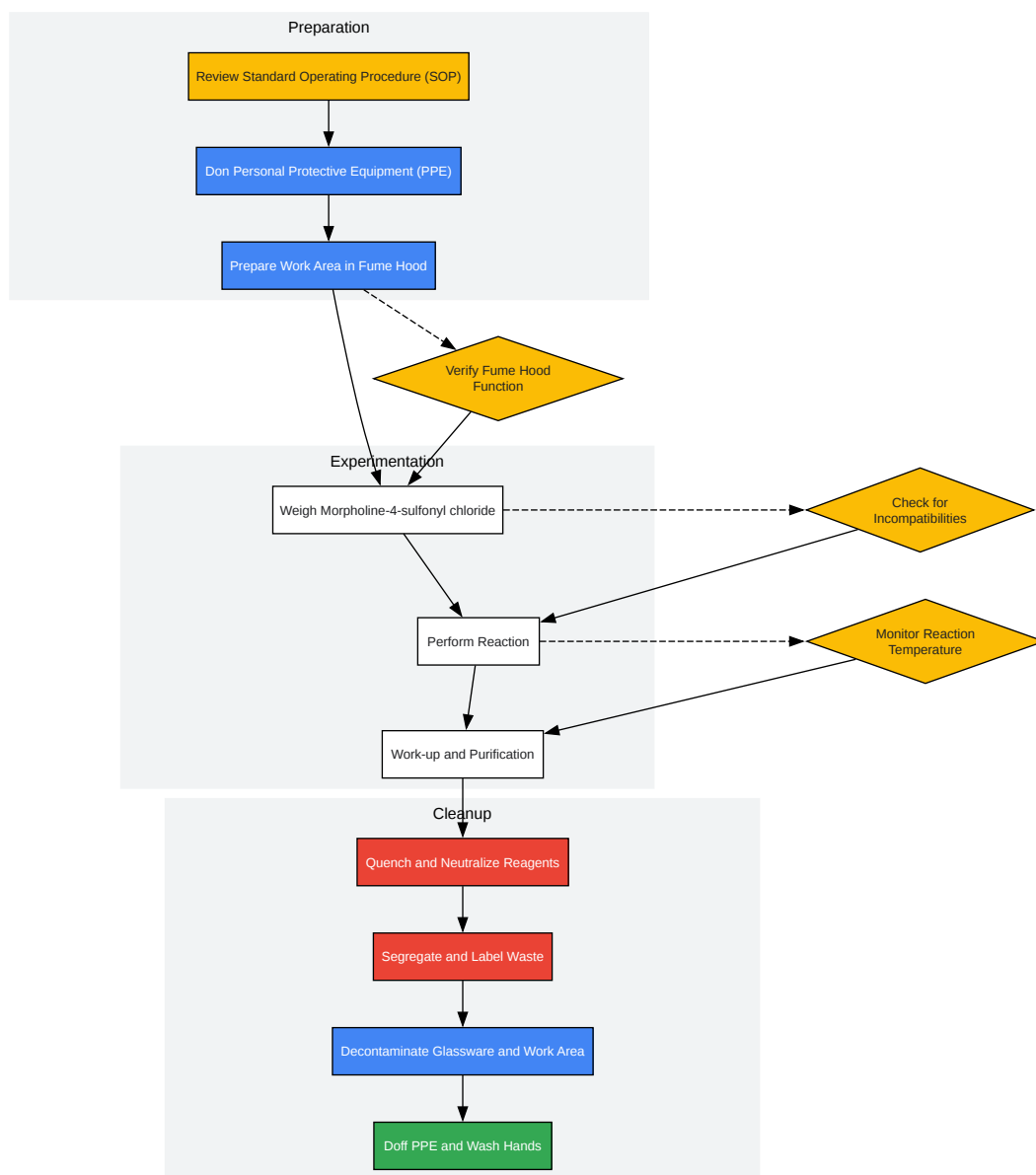


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Caption: Logical workflow for safe handling of **Morpholine-4-sulfonyl chloride**.

Experimental Workflow with Safety Checkpoints

The following diagram outlines a typical experimental workflow involving **Morpholine-4-sulfonyl chloride**, highlighting critical safety checkpoints.



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Caption: Experimental workflow with integrated safety checkpoints.

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References

- 1. chemicalbook.com [chemicalbook.com]
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